

Tripropylphosphine Oxide: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Phosphine oxide, tripropyl-

Cat. No.: B073959

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of tripropylphosphine oxide, specifically its melting and boiling points. This document is intended to be a resource for researchers, scientists, and professionals in drug development who may utilize or encounter this compound in their work.

Core Physicochemical Data

The melting and boiling points are critical parameters for the handling, purification, and application of any chemical compound. For tripropylphosphine oxide, these values have been experimentally determined and are summarized below.

Property	Value	Conditions
Melting Point	38 °C	Not specified
Boiling Point	70-71 °C	at 7 Torr

Experimental Determination Protocols

The precise determination of melting and boiling points is fundamental to characterizing a pure substance. While the specific experimental records for tripropylphosphine oxide are detailed in

the cited literature, the following outlines the general, well-established methodologies used for such determinations.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this measurement.^{[1][2][3][4]}

General Protocol:

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a thin-walled capillary tube, sealed at one end.^[1]
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a heating apparatus, such as a Thiele tube or a modern digital melting point apparatus.^[2]
- **Heating:** The sample is heated at a slow, controlled rate, typically around 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.^[2]
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is reported as the melting point.^[1] A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound.^{[2][3]}

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This property is highly dependent on pressure.

General Protocol (Capillary Method):

- **Sample Preparation:** A small volume of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.^{[5][6][7]}
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and heated in a suitable apparatus, similar to that used for melting point determination.^{[5][7]}

- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled. The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[7]
- **Cooling and Measurement:** The heat source is then removed, and the liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[6] At this point, the vapor pressure of the liquid equals the external atmospheric pressure.

Synthesis Workflow

Tripropylphosphine oxide is typically synthesized through the oxidation of its precursor, tripropylphosphine. This process represents a fundamental transformation in organophosphorus chemistry. The logical workflow for a representative synthesis is depicted below.

Caption: Logical workflow for the synthesis of tripropylphosphine oxide via oxidation.

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